

An In-depth Technical Guide to 2-Bromo-5-chloro-3-methylaniline

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Compound of Interest

Compound Name: 2-Bromo-5-chloro-3-methylaniline

CAS No.: 631910-14-0

Cat. No.: B3275917

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Introduction

2-Bromo-5-chloro-3-methylaniline is a halogenated aromatic amine, a class of compounds of significant interest in medicinal chemistry and materials science. The strategic placement of bromine, chlorine, and a methyl group on the aniline scaffold offers a versatile platform for the synthesis of more complex molecules. Halogenated anilines are frequently utilized as key intermediates in the development of pharmaceuticals and agrochemicals due to the halogens' ability to modulate the electronic and lipophilic properties of the parent molecule, and to serve as handles for further chemical transformations.

This guide provides a comprehensive overview of the known physical properties, safety and handling protocols, and analytical methodologies for **2-Bromo-5-chloro-3-methylaniline** (CAS No. 631910-14-0). Given the limited availability of experimental data for this specific isomer, this document also incorporates information from closely related compounds to provide a broader context and predictive insights, which will be clearly indicated.

Physicochemical Properties

The physical characteristics of **2-Bromo-5-chloro-3-methylaniline** are fundamental to its handling, storage, and application in synthetic chemistry.

Property	Value	Source
Molecular Formula	C ₇ H ₇ BrClN	MilliporeSigma
Molecular Weight	220.5 g/mol	MilliporeSigma
Physical Form	Powder	MilliporeSigma
CAS Number	631910-14-0	MilliporeSigma
Melting Point	Data not available	General knowledge of similar compounds
Boiling Point	Data not available	
Solubility	Data not available; likely soluble in methanol and other organic solvents	
Predicted XlogP	2.9	PubChemLite[1]

Note: The absence of experimentally determined melting and boiling points in publicly available literature underscores the specialized nature of this compound. Researchers should consider experimental determination of these properties as a preliminary step in their work.

Spectroscopic Data Overview

While experimental spectra for **2-Bromo-5-chloro-3-methylaniline** are not readily available, an analysis of related compounds allows for the prediction of key spectral features.

- ¹H NMR:** The proton NMR spectrum is expected to show distinct signals for the aromatic protons and the methyl group. The chemical shifts of the aromatic protons will be influenced by the positions of the bromine, chlorine, and amino groups.
- ¹³C NMR:** The carbon NMR spectrum will provide information on the number of unique carbon environments in the molecule. The carbons attached to the halogens and the amino

group will exhibit characteristic chemical shifts.

- **IR Spectroscopy:** The infrared spectrum should display characteristic absorption bands for N-H stretching of the primary amine, C-H stretching of the aromatic ring and the methyl group, and C-N stretching. The presence of the halogens may also influence the fingerprint region of the spectrum.
- **Mass Spectrometry:** The mass spectrum is expected to show a molecular ion peak corresponding to the molecular weight of the compound. Due to the presence of bromine and chlorine, characteristic isotopic patterns will be observed for the molecular ion and fragment ions. PubChemLite provides predicted collision cross-section values for various adducts of **2-bromo-5-chloro-3-methylaniline**[\[1\]](#).

Safety and Handling

As with all halogenated anilines, **2-Bromo-5-chloro-3-methylaniline** should be handled with care, following established safety protocols for hazardous chemicals.

Hazard Identification:

Based on data for similar compounds, **2-Bromo-5-chloro-3-methylaniline** is expected to be harmful if swallowed, in contact with skin, or if inhaled. It may also cause skin and eye irritation[\[2\]](#)[\[3\]](#).

Personal Protective Equipment (PPE):

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile rubber) should be worn.
- **Skin and Body Protection:** A lab coat and appropriate protective clothing are required.
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably a fume hood. If the generation of dust is likely, a P2 respirator cartridge is recommended[\[4\]](#).

Handling and Storage:

- Handle in a well-ventilated area to avoid the formation of dust and aerosols[\[4\]](#).

- Do not eat, drink, or smoke in the laboratory[2].
- Store in a tightly closed container in a dry, cool, and well-ventilated place, away from incompatible materials such as strong oxidizing agents[2][4].

Experimental Protocol: Purity Determination by Gas Chromatography-Mass Spectrometry (GC-MS)

The purity of **2-Bromo-5-chloro-3-methylaniline** is critical for its use in subsequent reactions. GC-MS is a powerful technique for assessing purity and identifying potential impurities. The following is a generalized protocol that can be adapted for this specific compound.

Objective: To determine the purity of a sample of **2-Bromo-5-chloro-3-methylaniline** and identify any potential impurities.

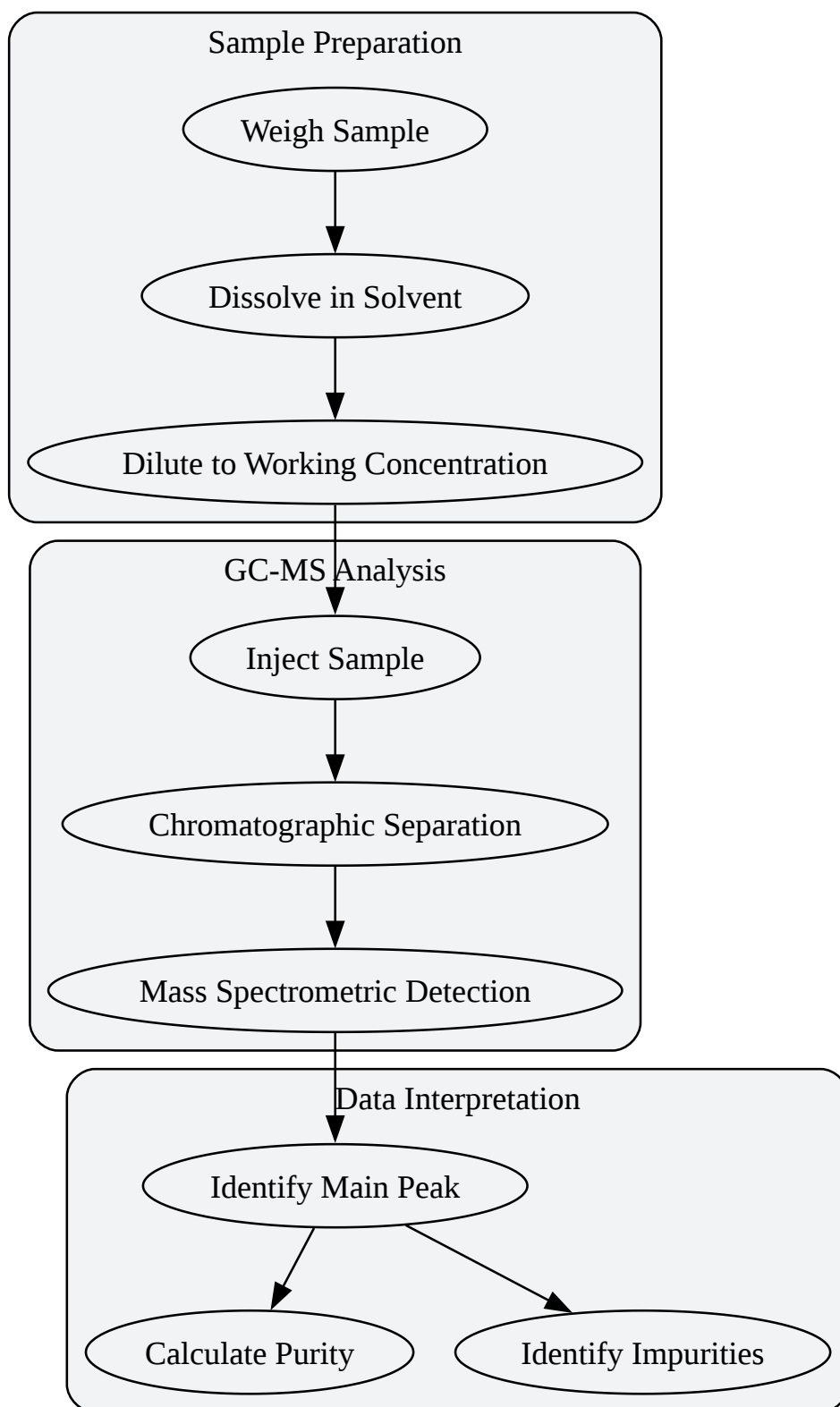
Materials:

- **2-Bromo-5-chloro-3-methylaniline** sample
- High-purity solvent (e.g., dichloromethane or ethyl acetate)
- GC-MS instrument with a suitable capillary column (e.g., a mid-polarity column)
- Volumetric flasks and pipettes
- Autosampler vials with caps

Procedure:

- Sample Preparation:
 - Accurately weigh approximately 10 mg of the **2-Bromo-5-chloro-3-methylaniline** sample.
 - Dissolve the sample in 10 mL of the chosen solvent in a volumetric flask to create a 1 mg/mL stock solution.
 - Further dilute the stock solution to a working concentration of approximately 0.1 mg/mL.

- GC-MS Instrument Setup (Example Conditions):
 - Injector Temperature: 250 °C
 - Carrier Gas: Helium at a constant flow rate.
 - Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 280 °C.
 - Hold at 280 °C for 5 minutes.
 - Mass Spectrometer:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Scan Range: 50-400 m/z.
- Analysis:
 - Inject 1 µL of the prepared sample solution into the GC-MS.
 - Acquire the total ion chromatogram (TIC) and the mass spectrum for each eluting peak.
- Data Interpretation:
 - Identify the peak corresponding to **2-Bromo-5-chloro-3-methylaniline** based on its retention time and mass spectrum. The mass spectrum should show the characteristic isotopic pattern for a molecule containing one bromine and one chlorine atom.
 - Calculate the purity of the sample by determining the area percentage of the main peak relative to the total area of all peaks in the chromatogram.
 - Attempt to identify any impurity peaks by comparing their mass spectra with a library of known compounds or by interpreting the fragmentation patterns.



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Sources

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